

# Dihydromicromelin B: A Literature Review of a Promising Coumarin Scaffold

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## Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B15127997

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## Introduction

**Dihydromicromelin B** is a natural product belonging to the coumarin class of compounds. While specific research on **dihydromicromelin B** is notably limited, its origin from the genus *Micromelum* suggests potential biological activities of interest, particularly in the realm of oncology. This technical guide provides a comprehensive review of the available literature, focusing on the chemical properties of **dihydromicromelin B** and the well-documented biological activities of structurally related coumarins isolated from the same genus, primarily *Micromelum minutum*. Due to the scarcity of direct data, this review extrapolates potential areas of investigation for **dihydromicromelin B** based on the activities of its chemical analogs.

## Chemical Properties of Dihydromicromelin B

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>6</sub>
CAS Number	94285-06-0
Molecular Weight	290.27 g/mol

Note: This information is compiled from chemical supplier databases. No peer-reviewed articles detailing the isolation and characterization of **dihydromicromelin B** were identified.

## Biological Activities of Related Coumarins from *Micromelum minutum*

Numerous coumarins have been isolated from *Micromelum minutum* and evaluated for their cytotoxic effects against various cancer cell lines. The data presented below summarizes the reported 50% inhibitory concentration (IC<sub>50</sub>) values, providing a benchmark for the potential efficacy of related compounds like **dihydromicromelin B**.

Compound	Cell Line	IC <sub>50</sub> (μM)	Reference
Minutin B	SBC3 (Lung Adenocarcinoma)	9.6	<a href="#">[1]</a>
A549 (Lung Adenocarcinoma)	17.5	<a href="#">[1]</a>	
K562 (Leukemia)	8.7	<a href="#">[1]</a>	
K562/ADM (Leukemia)	6.7	<a href="#">[1]</a>	
Leishmania major	20.2	<a href="#">[1]</a>	
Clauslactone E	SBC3 (Lung Adenocarcinoma)	3.7	
A549 (Lung Adenocarcinoma)	10.4		
K562 (Leukemia)	12.1		
K562/ADM (Leukemia)	10.8		
Leishmania major	9.8		
8-Hydroxyisocapnolactone-2',3'-diol	SBC3 (Lung Adenocarcinoma)	8.8	
A549 (Lung Adenocarcinoma)	10.1		
K562 (Leukemia)	16.9		
K562/ADM (Leukemia)	10.1		
Leishmania major	12.1		
Minutin A	Leishmania major	26.2	

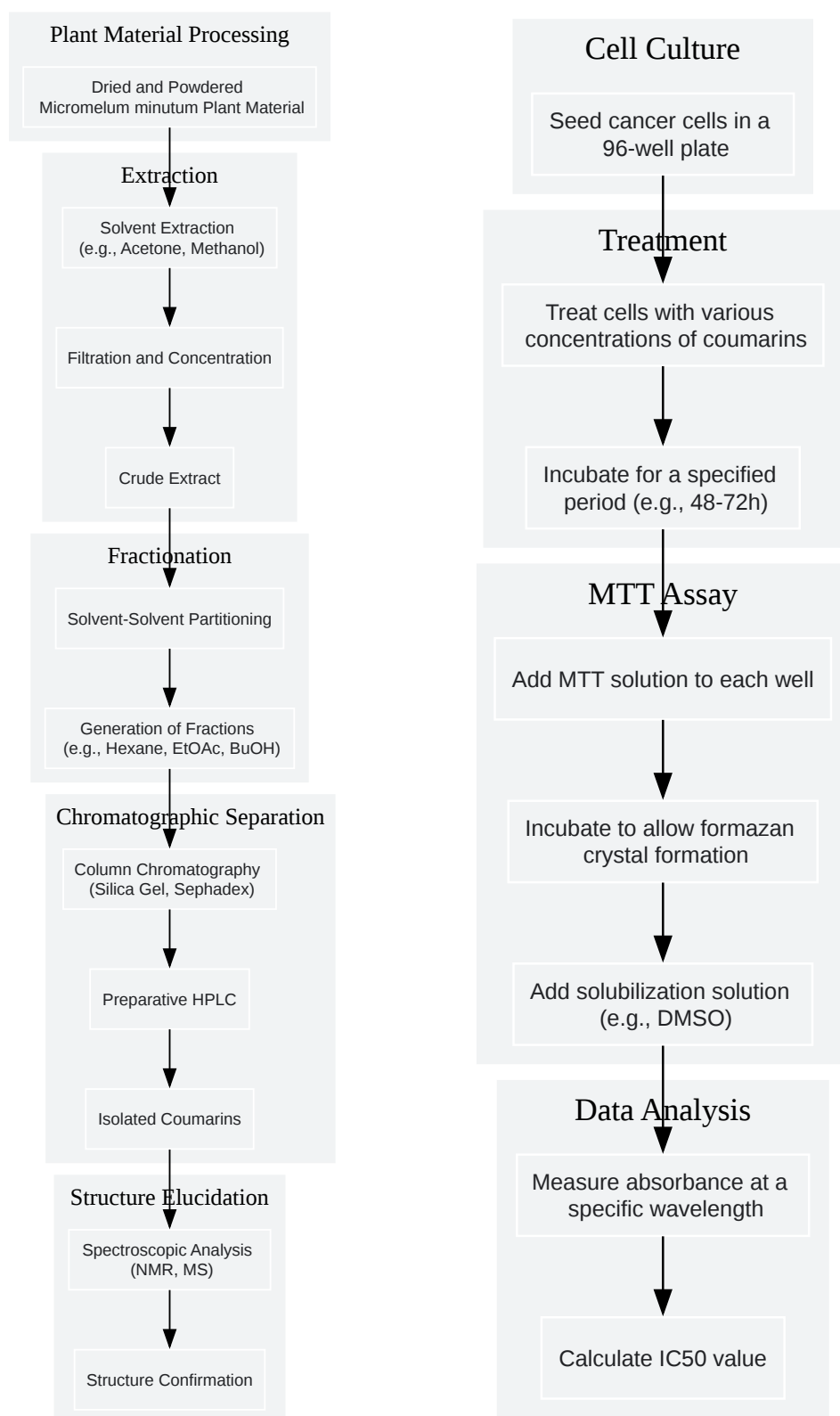
Micromelin	KKU-100 (Cholangiocarcinoma)	9.2 µg/mL
Murralongin	KKU-100 (Cholangiocarcinoma)	9.0 µg/mL
Murrangatin	KKU-100 (Cholangiocarcinoma)	2.9 µg/mL
Minumicrolin	KKU-100 (Cholangiocarcinoma)	10.2 µg/mL
Scopoletin	KKU-100 (Cholangiocarcinoma)	19.2 µg/mL

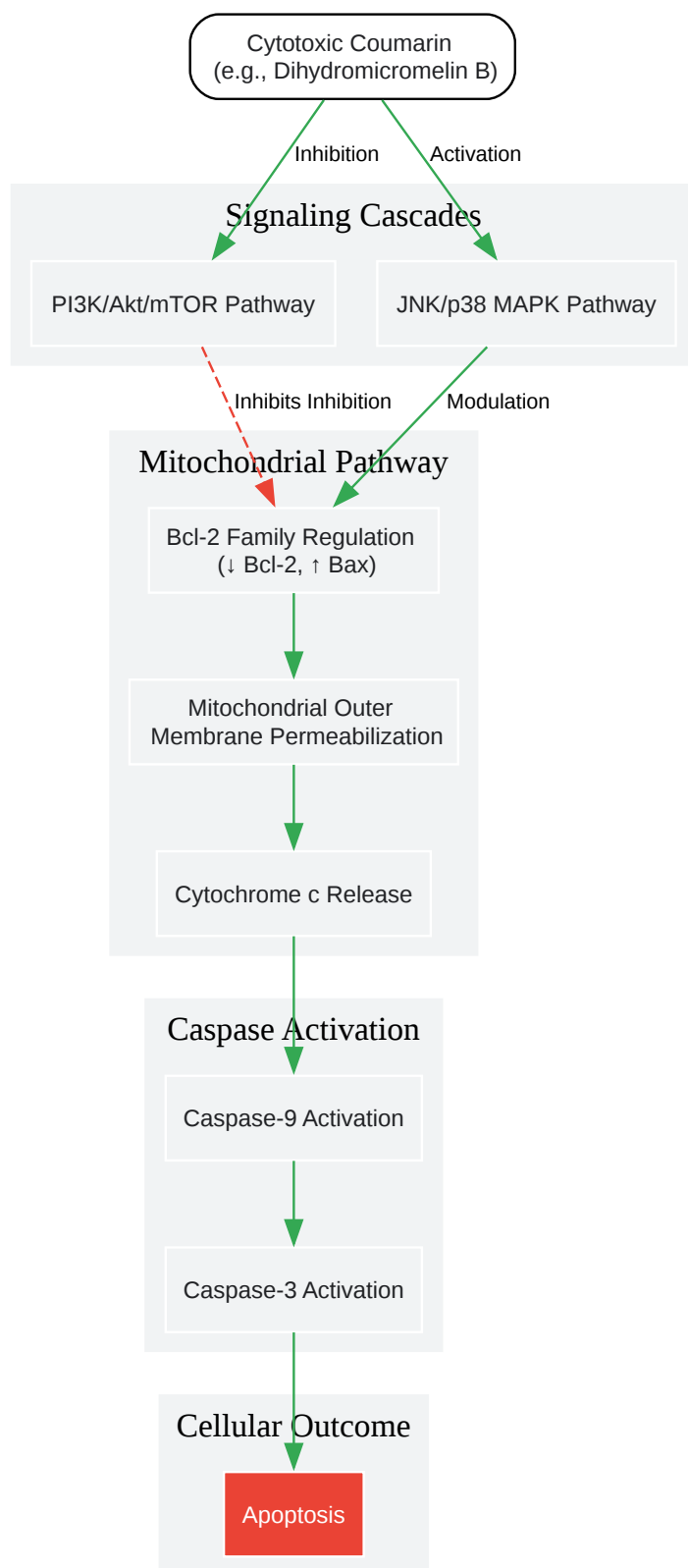
## Experimental Protocols

The following are generalized experimental protocols for the isolation and cytotoxic evaluation of coumarins from *Micromelum minutum*, based on methodologies described in the cited literature.

## Isolation and Purification of Coumarins

A common workflow for the isolation of coumarins from *Micromelum minutum* is depicted below. This process typically involves extraction, fractionation, and chromatographic separation.





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## References

- 1. Isolation of new monoterpene coumarins from *Micromelum minutum* leaves and their cytotoxic activity against *Leishmania major* and cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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